

# Physical and chemical characteristics of 4-(4-tert-Butylphenyl)benzoic Acid

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## Compound of Interest

Compound Name: 4-(4-tert-Butylphenyl)benzoic Acid

Cat. No.: B1348752

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## An In-depth Technical Guide to 4-(4-tert-Butylphenyl)benzoic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical characteristics of **4-(4-tert-Butylphenyl)benzoic acid**. It includes key physicochemical data, detailed experimental protocols for its synthesis and purification, and an exploration of its primary application in the field of materials science, particularly in the development of liquid crystals.

## Core Physical and Chemical Characteristics

**4-(4-tert-Butylphenyl)benzoic acid**, also known as 4'-tert-butyl-[1,1'-biphenyl]-4-carboxylic acid, is a biphenyl carboxylic acid derivative. Its structure, featuring a bulky tert-butyl group, imparts specific properties that are valuable in various chemical applications.

Table 1: General and Physicochemical Properties of **4-(4-tert-Butylphenyl)benzoic Acid**

Property	Value	Source
IUPAC Name	4-(4-tert-butylphenyl)benzoic acid	<a href="#">[1]</a>
Synonyms	4'-tert-Butyl-[1,1'-biphenyl]-4-carboxylic acid, 4-tert-Butylbiphenyl-4'-carboxylic Acid	<a href="#">[2]</a>
CAS Number	5748-42-5	<a href="#">[1]</a>
Molecular Formula	C <sub>17</sub> H <sub>18</sub> O <sub>2</sub>	<a href="#">[1]</a>
Molar Mass	254.32 g/mol	<a href="#">[1]</a>
Appearance	White to off-white powder or crystalline solid	-
Melting Point	Approximately 98-100 °C	-
Boiling Point	392.9 ± 21.0 °C (Predicted)	-
Solubility	Soluble in organic solvents like ethanol, methanol, and chloroform; insoluble in water.	-
pKa	4.22 ± 0.10 (Predicted)	-
XLogP3	5.5	<a href="#">[1]</a>

## Spectral Data

Spectroscopic analysis is crucial for the identification and characterization of **4-(4-tert-Butylphenyl)benzoic acid**. Below is a summary of typical spectral data.

Table 2: Summary of Spectral Data for **4-(4-tert-Butylphenyl)benzoic Acid**

Technique	Key Features and Peaks
<sup>1</sup> H NMR	Signals corresponding to the aromatic protons of the biphenyl core and a characteristic singlet for the tert-butyl group's protons.
<sup>13</sup> C NMR	Resonances for the carboxylic acid carbon, the quaternary carbon of the tert-butyl group, the methyl carbons of the tert-butyl group, and the aromatic carbons of the biphenyl rings.
IR Spectroscopy	Characteristic absorption bands for the O-H stretch of the carboxylic acid (broad), the C=O stretch of the carbonyl group, and C-H stretches of the aromatic and aliphatic groups.
Mass Spectrometry	A molecular ion peak corresponding to the compound's molar mass.

Note: Detailed peak assignments can be found in various spectral databases and literature sources.

## Experimental Protocols

The following sections provide detailed methodologies for the synthesis, purification, and analysis of **4-(4-tert-Butylphenyl)benzoic acid**.

The Suzuki-Miyaura cross-coupling reaction is an effective method for the synthesis of biaryl compounds like **4-(4-tert-Butylphenyl)benzoic acid**.<sup>[3]</sup> This reaction involves the palladium-catalyzed coupling of an aryl halide with an arylboronic acid.<sup>[4]</sup>

Reaction Scheme:

(4-tert-butylphenyl)boronic acid + Methyl 4-bromobenzoate → Methyl 4-(4-tert-butylphenyl)benzoate

Methyl 4-(4-tert-butylphenyl)benzoate + LiOH → **4-(4-tert-Butylphenyl)benzoic acid**

Materials and Reagents:

- (4-tert-butylphenyl)boronic acid
- Methyl 4-bromobenzoate
- Palladium(II) acetate ( $\text{Pd}(\text{OAc})_2$ )
- Triphenylphosphine ( $\text{PPh}_3$ )
- Potassium carbonate ( $\text{K}_2\text{CO}_3$ )
- Toluene
- Ethanol
- Water
- Lithium hydroxide ( $\text{LiOH}$ )
- Tetrahydrofuran (THF)
- Hydrochloric acid (HCl)
- Ethyl acetate
- Brine
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )

**Procedure:**

- Coupling Reaction: In a round-bottom flask, combine (4-tert-butylphenyl)boronic acid (1.2 equivalents), methyl 4-bromobenzoate (1.0 equivalent), palladium(II) acetate (0.02 equivalents), and triphenylphosphine (0.08 equivalents).
- Add a 2M aqueous solution of potassium carbonate (2.0 equivalents).
- Add a 3:1 mixture of toluene and ethanol as the solvent.
- Degas the mixture by bubbling argon or nitrogen through it for 15-20 minutes.

- Heat the reaction mixture to reflux (approximately 80-90 °C) and stir under an inert atmosphere for 12-24 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Work-up of Ester: After the reaction is complete, cool the mixture to room temperature. Dilute with ethyl acetate and wash with water and then brine. Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude methyl 4-(4-tert-butylphenyl)benzoate.
- Saponification: Dissolve the crude ester in a mixture of THF and water. Add lithium hydroxide (2-3 equivalents) and stir the mixture at room temperature overnight.
- Acidification and Extraction: Acidify the reaction mixture with 1M HCl until the pH is acidic, resulting in the precipitation of the carboxylic acid. Extract the product with ethyl acetate.
- Wash the combined organic layers with water and brine, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude **4-(4-tert-Butylphenyl)benzoic acid**.

Recrystallization is a standard technique for purifying solid organic compounds based on their differential solubility in a given solvent at different temperatures.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

#### Materials and Reagents:

- Crude **4-(4-tert-Butylphenyl)benzoic acid**
- Ethanol or a mixture of ethanol and water
- Deionized water
- Activated carbon (optional, for removing colored impurities)

#### Procedure:

- Place the crude **4-(4-tert-Butylphenyl)benzoic acid** in an Erlenmeyer flask.
- Add a minimal amount of the chosen recrystallization solvent (e.g., ethanol).

- Gently heat the mixture on a hot plate while stirring until the solid completely dissolves. If necessary, add more solvent dropwise to achieve complete dissolution.
- If colored impurities are present, remove the flask from the heat, allow it to cool slightly, and add a small amount of activated carbon. Reheat the solution to boiling for a few minutes.
- Perform a hot filtration using a pre-heated funnel and fluted filter paper to remove the activated carbon and any other insoluble impurities.
- Allow the filtrate to cool slowly to room temperature. Crystal formation should be observed.
- To maximize the yield, place the flask in an ice bath for about 30 minutes to an hour.
- Collect the purified crystals by vacuum filtration using a Büchner funnel.
- Wash the crystals with a small amount of ice-cold solvent.
- Dry the crystals in a vacuum oven or air-dry to obtain the purified **4-(4-tert-Butylphenyl)benzoic acid**.

HPLC can be used to assess the purity of the synthesized compound.[\[9\]](#)

Typical HPLC Conditions:

- Column: C18 reverse-phase column
- Mobile Phase: A gradient of acetonitrile and water with 0.1% formic or phosphoric acid.[\[9\]](#)
- Flow Rate: 1.0 mL/min
- Detection: UV at 254 nm
- Injection Volume: 10  $\mu$ L

Procedure:

- Prepare a standard solution of a known concentration of purified **4-(4-tert-Butylphenyl)benzoic acid** in the mobile phase.

- Prepare a sample solution of the synthesized product in the mobile phase.
- Inject the standard and sample solutions into the HPLC system.
- Compare the retention time of the major peak in the sample chromatogram with that of the standard.
- The purity of the sample can be determined by the area percentage of the main peak.

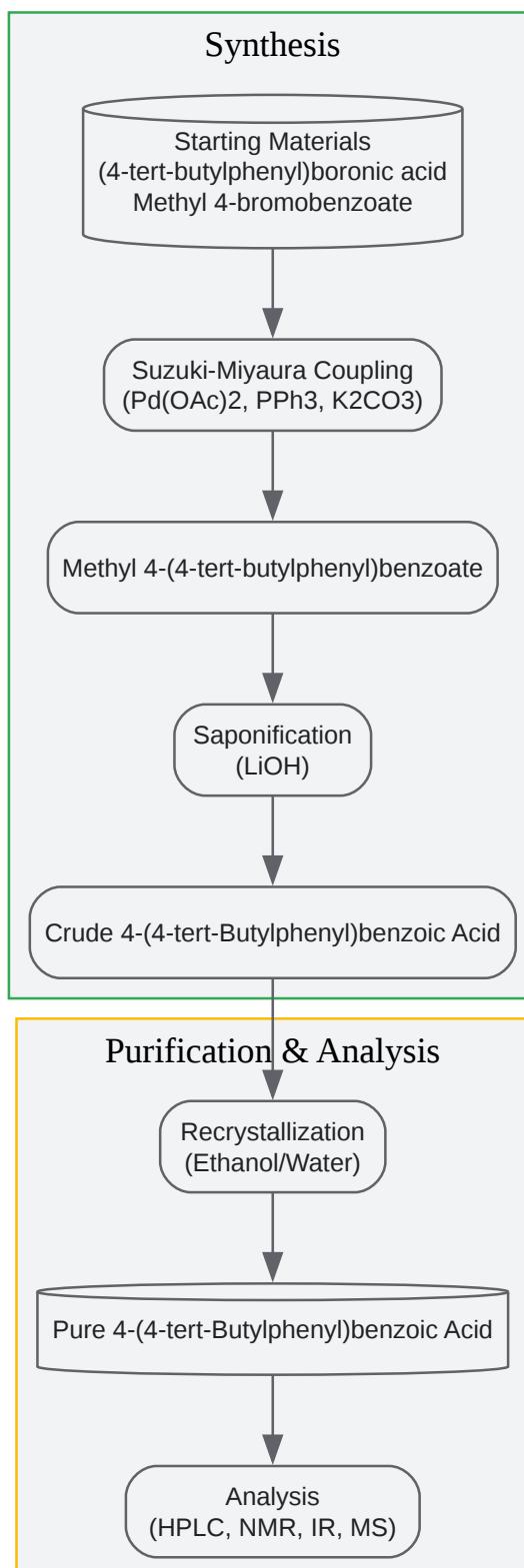
## Application in Liquid Crystals

Due to its rigid biphenyl core and the presence of a terminal carboxylic acid group, **4-(4-tert-Butylphenyl)benzoic acid** is a valuable building block in the synthesis of liquid crystals. The rod-like shape of such molecules allows for the formation of mesophases, which are intermediate states of matter between crystalline solids and isotropic liquids.[\[10\]](#)

The bulky tert-butyl group influences the molecular packing and can affect the properties of the resulting liquid crystalline material, such as its clearing point and dielectric anisotropy. These materials are essential components in liquid crystal displays (LCDs).

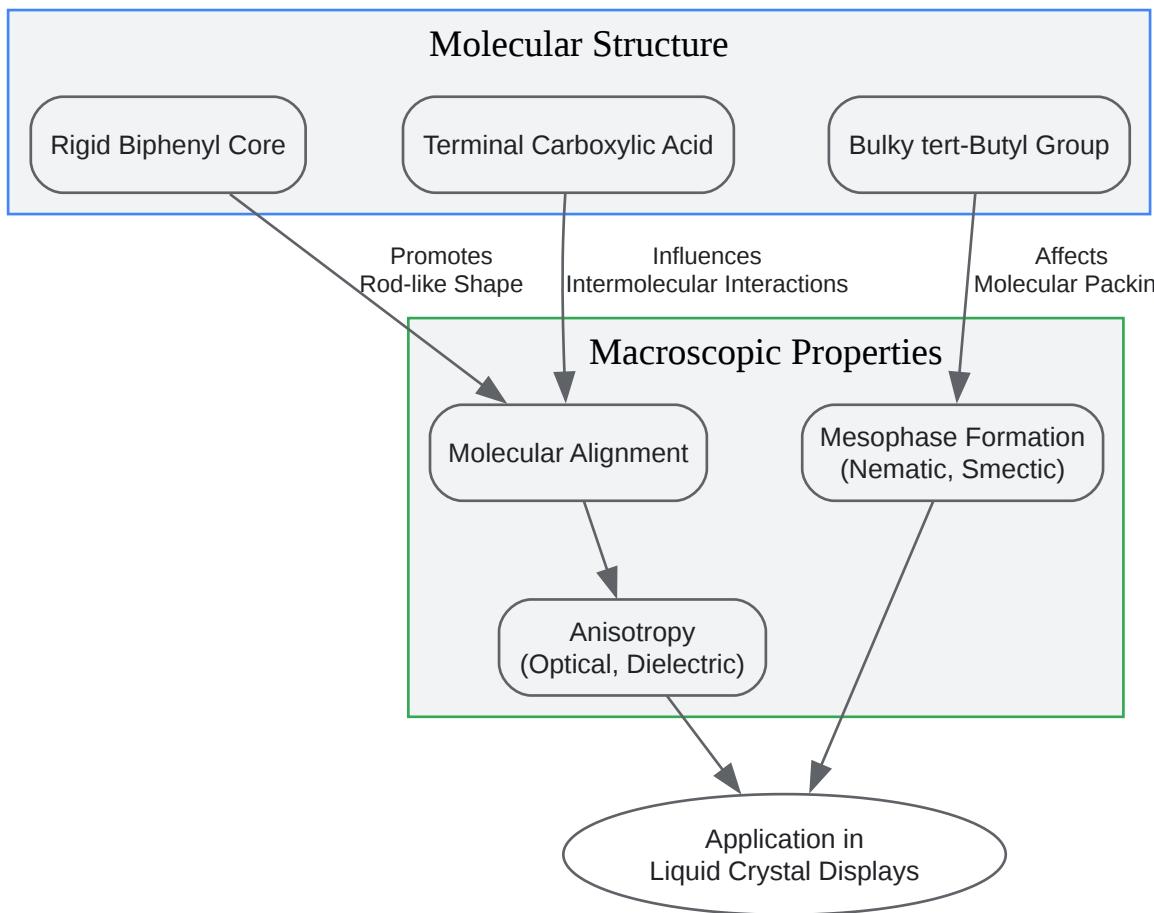
## Visualizations

The following diagram illustrates the key steps in the synthesis and purification of **4-(4-tert-Butylphenyl)benzoic acid**.

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Caption: Synthesis and Purification Workflow.

The molecular structure of **4-(4-tert-Butylphenyl)benzoic acid** and its derivatives is key to their liquid crystalline properties.



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Caption: Structure-Property Relationship.

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